

Unveiling Galbinic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Galbinic acid

Cat. No.: B3026040

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Galbinic acid, a depsidone-class lichen metabolite, has been identified as a constituent of various *Usnea* species. While not as extensively studied as its well-known counterpart, usnic acid, **galbinic acid** has demonstrated notable biological activity, particularly antimicrobial properties, making it a compound of interest for further investigation. This technical guide provides a detailed overview of the discovery, history, chemical properties, and known biological activities of **galbinic acid**, with a focus on the experimental methodologies employed in its study.

Discovery and History

The initial characterization of the chemical constituents of *Usnea* species dates back to the early 20th century. While an early mention of a related substance may exist in a 1934 publication by Asahina and Tsukamoto on the constituents of *Usnea* species, the definitive isolation and structural elucidation of **galbinic acid** were reported in 1975 by John A. Elix and Udomsri Engkaninan.[1] They isolated the compound from the lichen *Usnea undulata* and determined its structure through a combination of spectroscopic and chemical methods.[1] **Galbinic acid** is also known by its systematic name, α -acetylsalazinic acid.[1]

Chemical and Physical Properties

Galbinic acid is a depsidone with the chemical formula $C_{20}H_{14}O_{11}$.^[2] Its molecular weight is 430.3 g/mol.^[2]

Property	Value	Reference
CAS Number	56691-88-4	^[2]
Molecular Formula	$C_{20}H_{14}O_{11}$	^[2]
Molecular Weight	430.3 g/mol	^[2]
Appearance	Off-white solid	^[2]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO	^[2]

A 2017 study utilizing Ultra-High-Performance Liquid Chromatography-Electrospray Ionization-Orbitrap Tandem Mass Spectrometry (UHPLC-ESI-OT-MS-MS) on extracts of *Usnea* species identified **galbinic acid** (referred to as peak 32 in the study) and reported a molecular anion $[M-H]^-$ at an m/z of 429.0516.

Experimental Protocols

Isolation of Galbinic Acid from *Usnea undulata*

The following is a generalized protocol based on the methodologies for isolating lichen compounds. The specific details from the original 1975 publication by Elix and Engkaninan are crucial for precise replication.

Workflow for **Galbinic Acid** Isolation



[Click to download full resolution via product page](#)

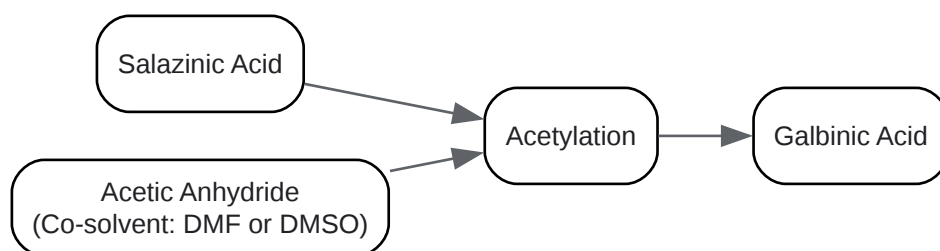
Caption: A generalized workflow for the isolation of **galbinic acid** from lichen material.

- **Extraction:** The dried and ground lichen thalli of *Usnea undulata* are extracted with a suitable organic solvent, such as acetone or diethyl ether, using a Soxhlet apparatus or maceration.
- **Concentration:** The resulting extract is filtered to remove solid lichen material, and the solvent is removed under reduced pressure to yield a crude extract.
- **Chromatographic Separation:** The crude extract is subjected to column chromatography on silica gel. The column is eluted with a gradient of solvents, typically starting with non-polar solvents (e.g., hexane or toluene) and gradually increasing the polarity with the addition of ethyl acetate and/or acetic acid.
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing **galbinic acid**.
- **Purification:** Fractions containing the desired compound are combined, and the solvent is evaporated. The residue is then recrystallized from an appropriate solvent system to yield pure **galbinic acid**.

Synthesis of Galbinic Acid (α -acetylsalazinic acid)

Elix and Engkaninan reported a synthetic route to **galbinic acid** from salazinic acid.^[1] While noting the inefficiency of direct acetylation in glacial acetic acid, they suggested an improved method.^[1]

Synthetic Pathway of Galbinic Acid



[Click to download full resolution via product page](#)

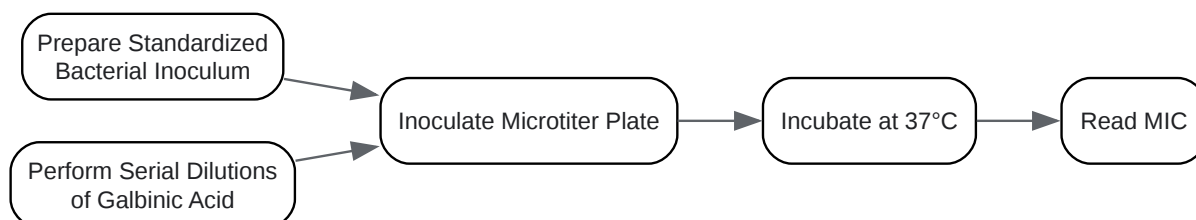
Caption: Synthetic pathway for **galbinic acid** from salazinic acid.

- **Reaction Setup:** Salazinic acid is suspended in a mixture of acetic anhydride and a co-solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) to improve solubility.
- **Reaction Conditions:** The reaction mixture is heated under reflux for a specified period.
- **Workup:** After cooling, the reaction mixture is poured into water to precipitate the product.
- **Purification:** The crude product is collected by filtration, washed with water, and purified by recrystallization to yield **galbinic acid**.

Antimicrobial Susceptibility Testing

The antibacterial activity of **galbinic acid** has been evaluated using broth microdilution methods. The following is a generalized protocol based on standard antimicrobial susceptibility testing procedures.

Workflow for Broth Microdilution Assay



[Click to download full resolution via product page](#)

Caption: A generalized workflow for determining the Minimum Inhibitory Concentration (MIC) using the broth microdilution method.

- **Inoculum Preparation:** A standardized inoculum of the test bacterium (e.g., *Bacillus cereus*, *Staphylococcus aureus*) is prepared to a specific cell density (e.g., 10^5 CFU/mL).
- **Serial Dilutions:** **Galbinic acid** is dissolved in a suitable solvent (e.g., DMSO) and serially diluted in a liquid growth medium (e.g., Mueller-Hinton broth) in a 96-well microtiter plate to obtain a range of concentrations.

- Inoculation: Each well is inoculated with the standardized bacterial suspension.
- Incubation: The microtiter plate is incubated at 37°C for 18-24 hours.
- MIC Determination: The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of **galbinic acid** that completely inhibits visible bacterial growth.

Biological Activity

The primary biological activity reported for **galbinic acid** is its antibacterial effect, particularly against Gram-positive bacteria.

Organism	MIC (µg/mL)	Reference
Bacillus cereus	62.5	
Bacillus subtilis	62.5	
Staphylococcus aureus	250	
Staphylococcus epidermidis	>250	
Escherichia coli	125	
Shigella sonnei	>250	

Note: The specific references for the MIC values need to be confirmed from the full text of the relevant publications.

Future Directions

Galbinic acid remains a relatively understudied lichen metabolite. Further research is warranted in several areas:

- Comprehensive Spectroscopic Analysis: Detailed 1D and 2D NMR studies and high-resolution mass spectrometry are needed to create a complete and publicly available spectral database for **galbinic acid**.
- Total Synthesis: The development of an efficient and scalable total synthesis would enable the production of larger quantities of **galbinic acid** for extensive biological evaluation.

- Expanded Biological Screening: The biological activity of **galbinic acid** should be investigated beyond its antibacterial properties, including potential antiviral, antifungal, and anticancer activities.
- Mechanism of Action Studies: For its antibacterial activity, studies to elucidate the specific molecular targets and mechanisms of action are crucial.

Conclusion

Galbinic acid, a depsidone isolated from *Usnea undulata*, represents a natural product with demonstrated antibacterial activity. This technical guide has summarized the key historical and chemical information and provided an overview of the experimental protocols used in its study. Further in-depth research, particularly in obtaining comprehensive analytical data and exploring its full biological potential, is necessary to determine the viability of **galbinic acid** as a lead compound for drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Acetylsalicylic acid(50-78-2) ¹³C NMR spectrum [chemicalbook.com]
- 2. α-Acetamidocinnamic acid [webbook.nist.gov]
- To cite this document: BenchChem. [Unveiling Galbinic Acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3026040#discovery-and-history-of-galbinic-acid\]](https://www.benchchem.com/product/b3026040#discovery-and-history-of-galbinic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com